

# The Enduring Significance of the Ph-4PACz Dipole Moment in Advanced Organic Electronics

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## Compound of Interest

Compound Name: Ph-4PACz

Cat. No.: B14766074

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The molecular dipole moment of (4-(3,6-diphenyl-9H-carbazol-9-yl)butyl)phosphonic acid, commonly known as **Ph-4PACz**, is a critical parameter that dictates its functionality and efficacy as a hole-transporting material in a variety of optoelectronic devices. This technical guide provides a comprehensive overview of the dipole moment of **Ph-4PACz**, its measurement, and its profound implications for device performance, particularly in the realm of perovskite solar cells.

## Quantitative Data Summary

The dipole moment of **Ph-4PACz** has been a subject of significant interest due to its direct correlation with the performance of organic electronic devices. The data presented below summarizes the key quantitative parameters of **Ph-4PACz** and a closely related reference molecule, Me-4PACz.

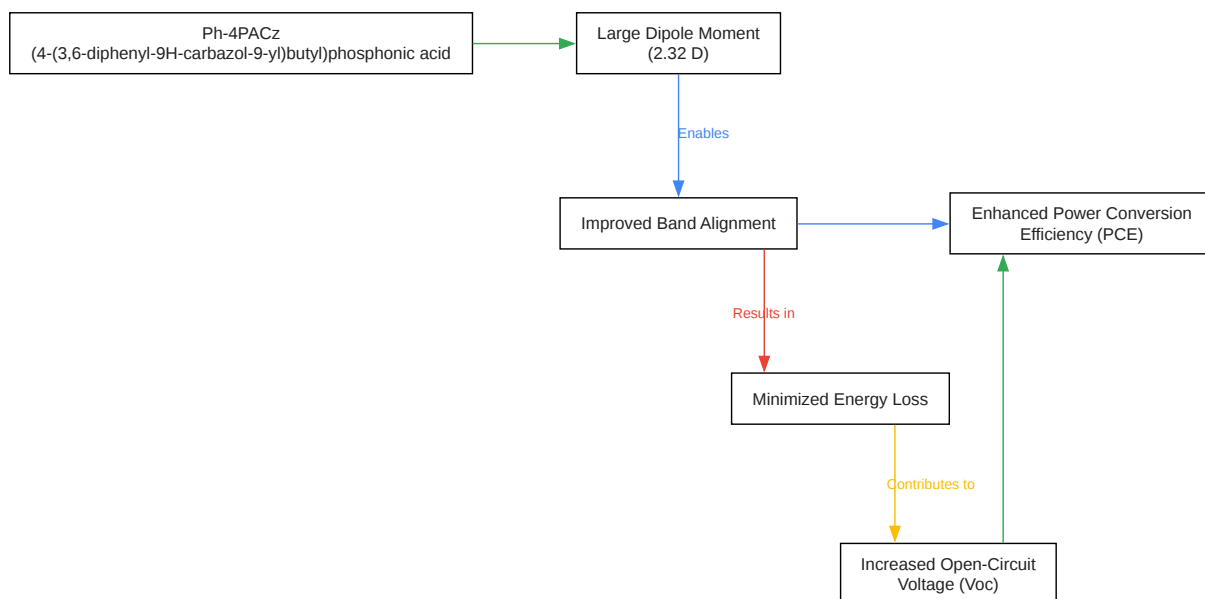
Molecule	Chemical Formula	Molecular Weight ( g/mol )	Dipole Moment (D)	Method of Determination
Ph-4PACz	C <sub>28</sub> H <sub>26</sub> NO <sub>3</sub> P	455.48	2.32[1][2][3]	Computational (likely DFT)
Me-4PACz	C <sub>18</sub> H <sub>22</sub> NO <sub>3</sub> P	331.34	1.44[3]	Computational (likely DFT)

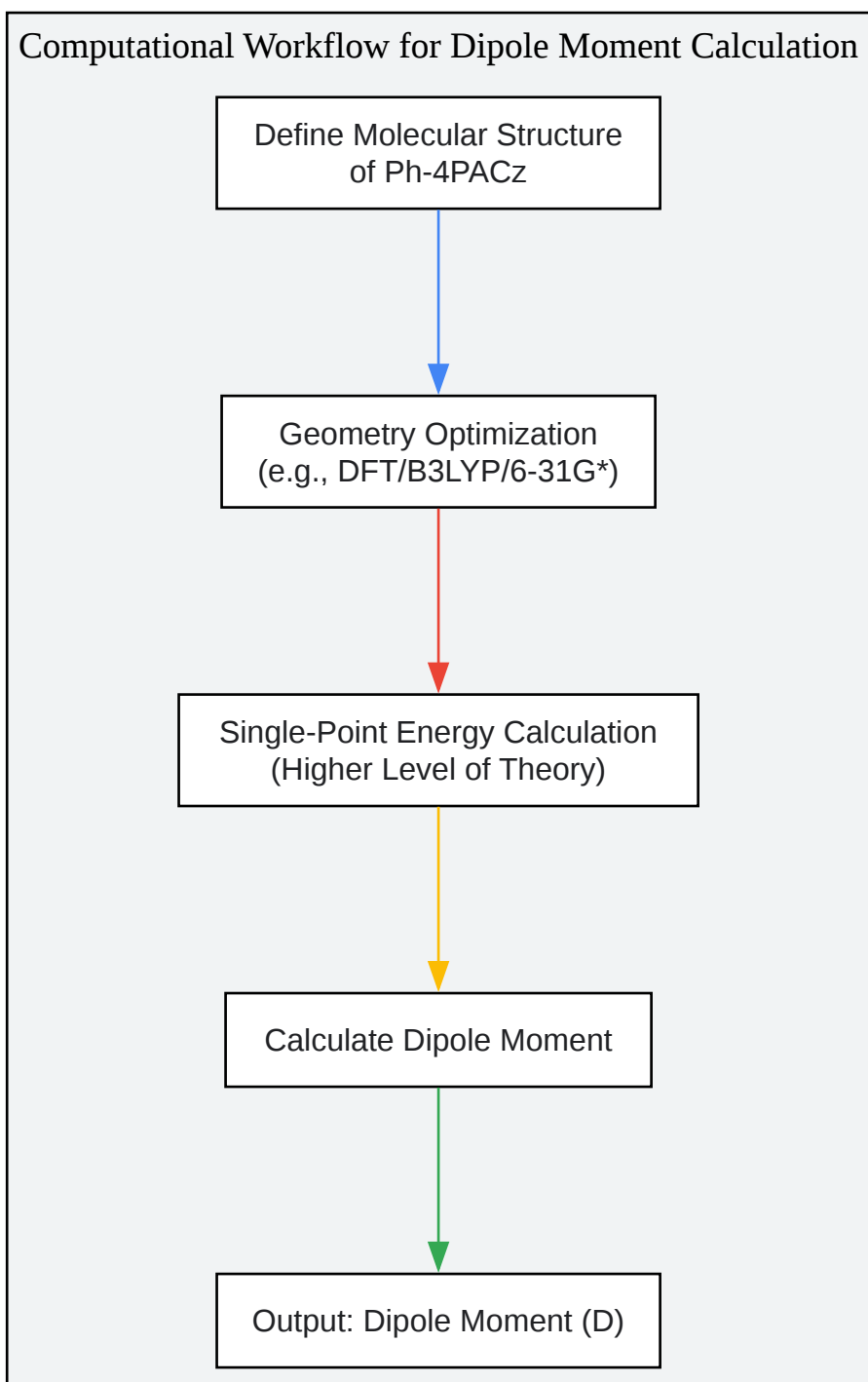
# The Crucial Role of the Dipole Moment in Device Physics

The significantly larger dipole moment of **Ph-4PACz** compared to its methylated counterpart, Me-4PACz, is a direct consequence of the introduction of two phenyl rings onto the carbazole core.[3] This structural modification has profound implications for the electronic properties of the material and the overall performance of devices incorporating it.

A large molecular dipole moment is instrumental in modifying the work function of the underlying substrate, such as indium tin oxide (ITO). This modulation of the work function leads to a more favorable energy level alignment between the hole transport layer (HTL) and the active perovskite layer.[2] The improved band alignment minimizes the energy loss at this critical interface, which in turn leads to a higher open-circuit voltage (Voc), a key metric for solar cell efficiency.[1][2] For instance, devices utilizing **Ph-4PACz** have demonstrated an impressive open-circuit voltage as high as 1.2 V in 1.55 eV perovskite solar cells.[1][2]

Furthermore, the high polarity of **Ph-4PACz** contributes to the formation of a uniform and conformal self-assembled monolayer (SAM) on the substrate. This amorphous nature, in contrast to the more crystalline Me-4PACz, helps in reducing intermolecular interactions and enhancing steric hindrance.[1][2] The result is a smoother interface with the perovskite layer, which promotes efficient charge extraction and reduces non-radiative recombination, ultimately boosting the power conversion efficiency (PCE) of the solar cell.[1][2] Large-area devices based on **Ph-4PACz** have achieved a remarkable PCE of 24.61%.[1][2]





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